

Essential Safety and Handling Guide for Harmine (Harmicine)

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Compound of Interest

Compound Name: *Harmicine*

Cat. No.: *B1246882*

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling Harmine (CAS No. 442-51-3). Given the available safety data, "**Harmicine**" is likely a synonym or misspelling for Harmine, and the following procedures should be adopted when handling this compound.

Harmine is classified as a hazardous substance, being harmful if swallowed, in contact with skin, or if inhaled, and it causes serious eye irritation.[1][2][3][4] Adherence to proper safety protocols is essential to minimize risk and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling Harmine. The following table summarizes the required PPE.

PPE Category	Item	Specification
Hand Protection	Chemical-resistant gloves	Nitrile or other compatible material.
Eye and Face Protection	Safety glasses or goggles	Conforming to EN166 (EU) or NIOSH (US) standards. [1] Use safety glasses with side-shields or chemical safety goggles.
Skin and Body Protection	Laboratory coat	Full-length, long-sleeved lab coat.
Respiratory Protection	Respirator	Use in a well-ventilated area. If dust formation is likely or ventilation is inadequate, a NIOSH-approved respirator or a self-contained breathing apparatus should be used. [1] [5]

Operational Plan for Handling Harmine

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood, especially when handling the powder form to avoid dust formation.[\[1\]](#)[\[5\]](#)
- Ensure that an eyewash station and safety shower are readily accessible.
- Remove all sources of ignition.[\[5\]](#)

2. Donning PPE:

- Inspect all PPE for damage before use.
- Don a lab coat, ensuring it is fully buttoned.

- Put on safety glasses or goggles.
- Wash and dry hands before putting on gloves.
- Select the appropriate chemical-resistant gloves and ensure a proper fit.

3. Handling Procedure:

- Avoid contact with skin and eyes.[\[1\]](#)[\[6\]](#)
- Minimize the generation of dust.[\[5\]](#)[\[6\]](#)
- Do not eat, drink, or smoke in the handling area.[\[2\]](#)
- Wash hands thoroughly after handling the product and before breaks.[\[5\]](#)[\[6\]](#)

4. Doffing PPE:

- Remove gloves first, peeling them off from the cuff to the fingertips to avoid skin contact with the exterior of the glove.
- Remove the lab coat.
- Remove eye protection.
- Wash hands thoroughly with soap and water.

Disposal Plan

All waste contaminated with Harmine must be treated as hazardous waste and disposed of according to institutional and local regulations.

- Unused Product: Offer surplus and non-recyclable solutions to a licensed disposal company. [\[1\]](#) One method involves dissolving or mixing the material with a combustible solvent and burning it in a chemical incinerator equipped with an afterburner and scrubber.[\[1\]](#)
- Contaminated PPE: Dispose of contaminated gloves and other disposable PPE in a designated hazardous waste container.

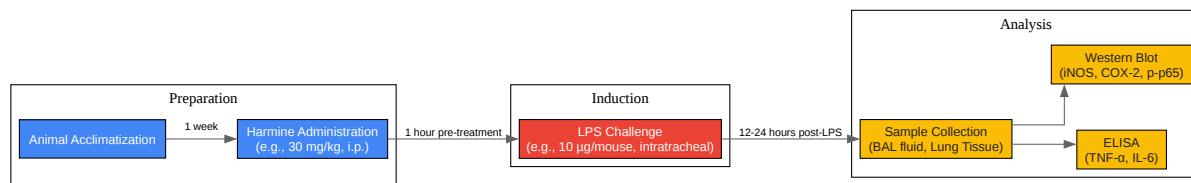
- Empty Containers: Keep in suitable, closed containers for disposal.[1]

Emergency Procedures

- In case of skin contact: Immediately wash with plenty of soap and water.[5]
- In case of eye contact: Rinse cautiously with water for several minutes.[1][5] Remove contact lenses if present and easy to do. Continue rinsing and consult a physician.[1]
- If inhaled: Remove the person to fresh air and keep them comfortable for breathing.[2][5]
- If swallowed: Rinse the mouth and call a poison center or doctor.[2][5]
- Spills: Avoid dust formation.[1] Sweep up the spill, shovel the material into a suitable, closed container for disposal.[1][5]

Experimental Workflow: In Vivo LPS-Induced Acute Lung Injury Model

The following diagram outlines a typical experimental workflow to evaluate the therapeutic effects of Harmine in a mouse model of acute lung injury induced by lipopolysaccharide (LPS). [7]



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Workflow for evaluating Harmine in an LPS-induced acute lung injury mouse model.

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